

4-Nitro-o-phenylenediamine: A Comprehensive Technical Guide to its Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitro-o-phenylenediamine

Cat. No.: B140028

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nitro-o-phenylenediamine (4-NOPD) is a versatile organic compound with the chemical formula $C_6H_7N_3O_2$.^{[1][2][3]} It presents as a red to orange-brown crystalline powder and is characterized by the presence of both amino and nitro functional groups on a benzene ring.^[1] This unique structure makes it a valuable intermediate and reagent in a multitude of research and industrial applications, ranging from the synthesis of heterocyclic compounds and dyes to its use in analytical chemistry and mutagenicity studies.^{[1][4]} This technical guide provides an in-depth overview of the core research applications of **4-Nitro-o-phenylenediamine**, complete with quantitative data, detailed experimental protocols, and visual workflows to facilitate its use in a laboratory setting.

Core Properties of 4-Nitro-o-phenylenediamine

A summary of the key physical and chemical properties of **4-Nitro-o-phenylenediamine** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ N ₃ O ₂	[2][3][5]
Molecular Weight	153.14 g/mol	[2][5]
Appearance	Dark red needles or red solid	[5]
Melting Point	199-201 °C	
Solubility	Sparingly soluble in water; Soluble in alcohol, ethanol, and acetone. Soluble at 50 mg/mL in a 1:1 solution of 1 N HCl and ethanol.	[6]
log K _{ow} (octanol-water partition coefficient)	0.88	[5]
pKa (conjugate acid)	2.61	[5]
CAS Number	99-56-9	[2][6]

Research Application 1: Synthesis of Heterocyclic Compounds (Benzimidazoles)

4-Nitro-o-phenylenediamine is a key precursor in the synthesis of various heterocyclic compounds, most notably benzimidazoles.[1] Benzimidazole derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities, including anti-inflammatory, anxiolytic, and antimicrobial properties. The synthesis typically involves the condensation of **4-Nitro-o-phenylenediamine** with an aldehyde.

Experimental Protocol: Synthesis of 2-Substituted-5(6)-nitrobenzimidazoles

This protocol describes a general method for the synthesis of 2-substituted-5(6)-nitrobenzimidazoles from **4-Nitro-o-phenylenediamine** and various aldehydes.

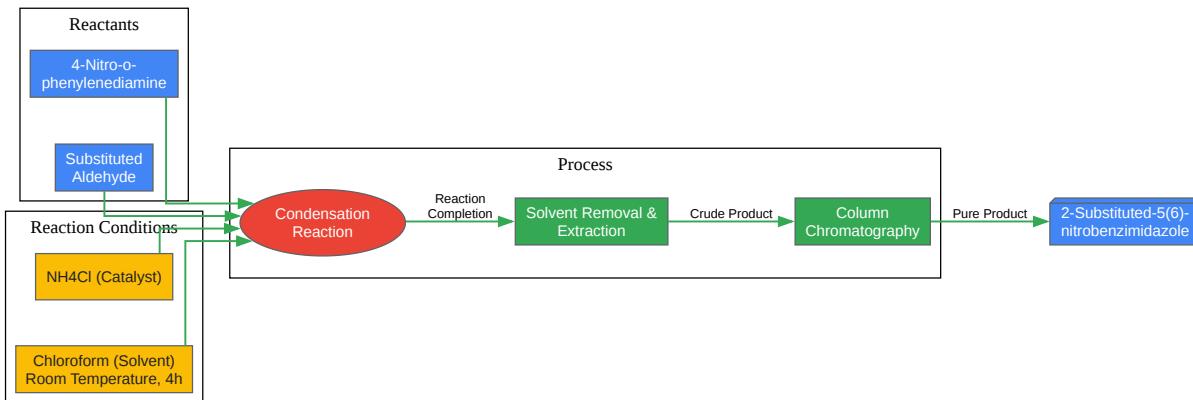
Materials:

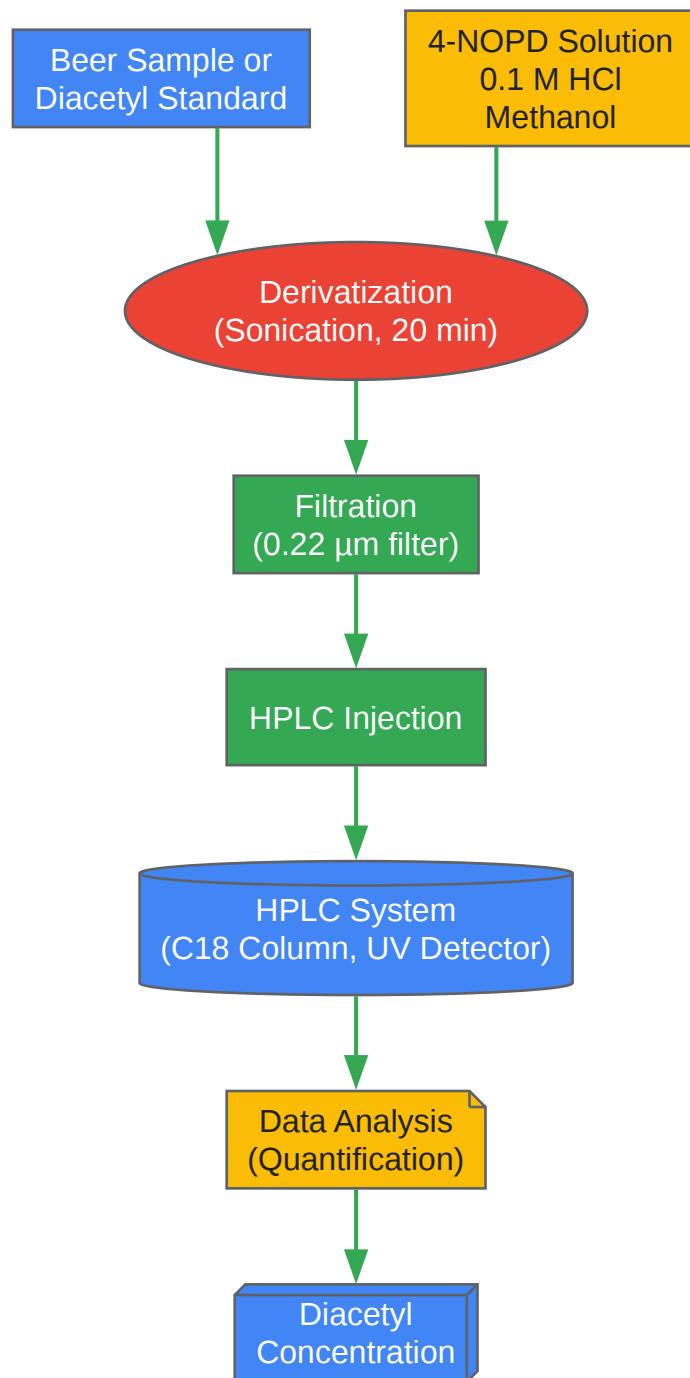
- **4-Nitro-o-phenylenediamine**
- Substituted aldehyde (e.g., benzaldehyde)
- Ammonium chloride (NH_4Cl) as a catalyst
- Chloroform (CHCl_3) as a solvent
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Thin-layer chromatography (TLC) plates
- Rotary evaporator
- Column chromatography setup

Procedure:

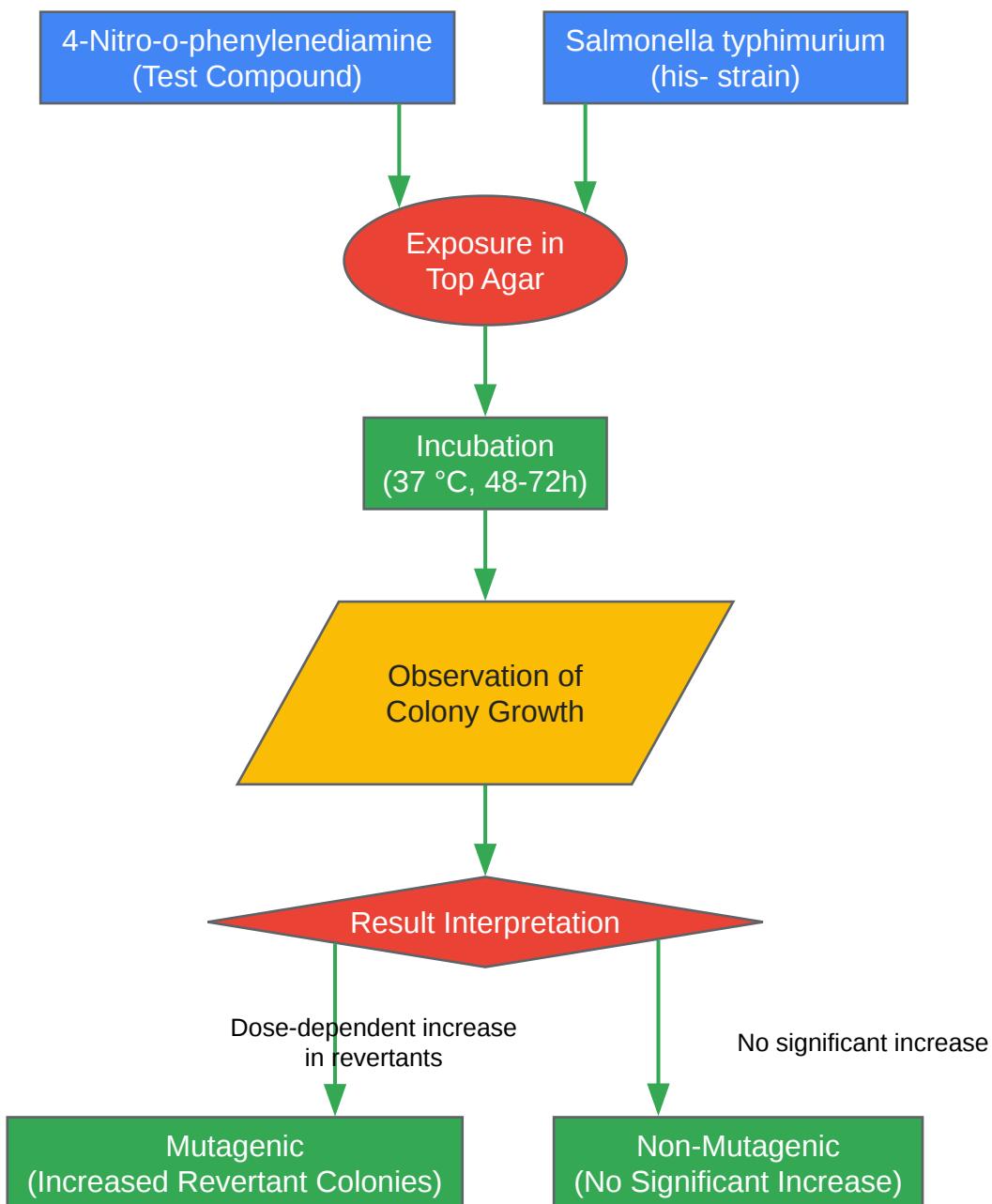
- To a stirred solution of **4-Nitro-o-phenylenediamine** (1 mmol) in chloroform (5 ml) in a round-bottom flask, add the substituted aldehyde (1 mmol) and ammonium chloride (4 mmol).
- Stir the reaction mixture at room temperature for four hours.
- Monitor the progress of the reaction by TLC using a hexane:ethyl acetate (30:70) solvent system.
- Upon completion of the reaction, remove the solvent under reduced pressure using a rotary evaporator.

- Extract the residue with ethyl acetate (20 ml).
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system to obtain the pure 2-substituted-5(6)-nitrobenzimidazole.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. electrochemsci.org [electrochemsci.org]
- To cite this document: BenchChem. [4-Nitro-o-phenylenediamine: A Comprehensive Technical Guide to its Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b140028#potential-research-applications-of-4-nitro-o-phenylenediamine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com